

7-Bromobenzo[b]thiophene: A Technical Guide for Advanced Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 7-Bromobenzo[b]thiophene

Cat. No.: B074336

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CAS Number: 1423-61-6 Molecular Formula: C_8H_5BrS Synonyms: 7-Bromothianaphthene

This technical guide provides an in-depth overview of **7-Bromobenzo[b]thiophene**, a critical intermediate for researchers, scientists, and professionals in drug development and materials science. It covers key physicochemical properties, detailed experimental protocols for its synthesis and subsequent reactions, and its applications as a versatile building block.

Molecular Structure and Physicochemical Properties

7-Bromobenzo[b]thiophene is a heterocyclic compound featuring a benzene ring fused to a thiophene ring, with a bromine atom substituted at the 7-position. This structure imparts unique reactivity, making it a valuable precursor in organic synthesis. The bromine atom serves as a key functional handle for various cross-coupling reactions, enabling the construction of complex molecular architectures.

The key quantitative data for **7-Bromobenzo[b]thiophene** are summarized in the table below.

Property	Value	Source(s)
CAS Number	1423-61-6	[1]
Molecular Weight	213.09 g/mol	[1]
Molecular Formula	C ₈ H ₅ BrS	[1]
Appearance	Light yellow to orange clear liquid	[N/A]
Boiling Point	109 °C @ 10 mmHg	[2]
Density (Predicted)	1.649 ± 0.06 g/cm ³	[1]
Flash Point	125.99 °C	[1]
InChI	InChI=1S/C8H5BrS/c9-7-3-1-2-6-4-5-10-8(6)7/h1-5H	[1]
InChIKey	NOICDPBEDNMHQB-UHFFFAOYSA-N	[1]
Storage Conditions	Room Temperature, Store in Dark, Dry Place	[1]

Core Applications

7-Bromobenzo[b]thiophene is a versatile intermediate primarily utilized in two major fields:

- **Pharmaceutical Development:** The benzothiophene scaffold is a privileged structure in medicinal chemistry. This compound serves as a starting material for synthesizing novel drug candidates and bioactive molecules. The bromine atom can be readily functionalized to create diverse libraries of derivatives for biological screening.[2]
- **Organic Electronics:** It is a crucial building block for organic semiconductors and materials used in Organic Light-Emitting Diodes (OLEDs). The conjugated benzothiophene system contributes to efficient charge transport and luminescence, and the bromine atom allows for the construction of complex conjugated polymers and small molecules with tailored optoelectronic properties.

Experimental Protocols

Detailed methodologies for the synthesis of **7-Bromobenzo[b]thiophene** and its application in subsequent cross-coupling reactions are provided below.

Protocol 1: Synthesis of 7-Bromobenzo[b]thiophene via Electrophilic Cyclization

This protocol is adapted from a described industrial synthesis method.[\[2\]](#)

Objective: To synthesize **7-Bromobenzo[b]thiophene** from 2-(2-bromophenylthio)acetaldehyde diethyl acetal.

Materials:

- 2-(2-bromophenylthio)acetaldehyde diethyl acetal (13.7 g, 44.88 mmol)
- Chlorobenzene (120 mL total)
- Polyphosphoric acid (PPA) (30.4 g)
- Toluene (100 mL)
- Ethyl acetate
- Saturated sodium bicarbonate solution
- Anhydrous sodium sulfate
- Round-bottom flask with reflux condenser
- Heating mantle
- Separatory funnel
- Rotary evaporator

Procedure:

- Combine chlorobenzene (100 mL) and polyphosphoric acid (30.4 g) in a round-bottom flask. Heat the mixture to reflux using a heating mantle.
- Dissolve 2-(2-bromophenylthio)acetaldehyde diethyl acetal (13.7 g) in chlorobenzene (20 mL).
- Slowly add the acetal solution dropwise to the refluxing PPA mixture over a period of 20 minutes.
- Maintain the reaction mixture at reflux for 4 hours.
- After 4 hours, cool the mixture to room temperature.
- Decant the solvent. Add toluene (50 mL) to the residue, stir thoroughly, and decant the toluene. Repeat this wash step once more.
- Combine the toluene extracts and concentrate them under vacuum using a rotary evaporator.
- Dissolve the resulting residue in a mixture of ethyl acetate and water.
- Transfer the mixture to a separatory funnel. Wash the organic phase with a saturated sodium bicarbonate solution.
- Dry the organic phase over anhydrous sodium sulfate, filter, and concentrate under vacuum to yield **7-bromobenzo[b]thiophene**. (Reported yield: 8.91 g, 93%).^[2]

Protocol 2: Application in Suzuki Cross-Coupling Reaction

This protocol provides a general methodology for using brominated thiophene derivatives in palladium-catalyzed Suzuki cross-coupling reactions to form C-C bonds, a common subsequent step in pharmaceutical and materials synthesis.^[3]

Objective: To couple an arylboronic acid with **7-Bromobenzo[b]thiophene**.

Materials:

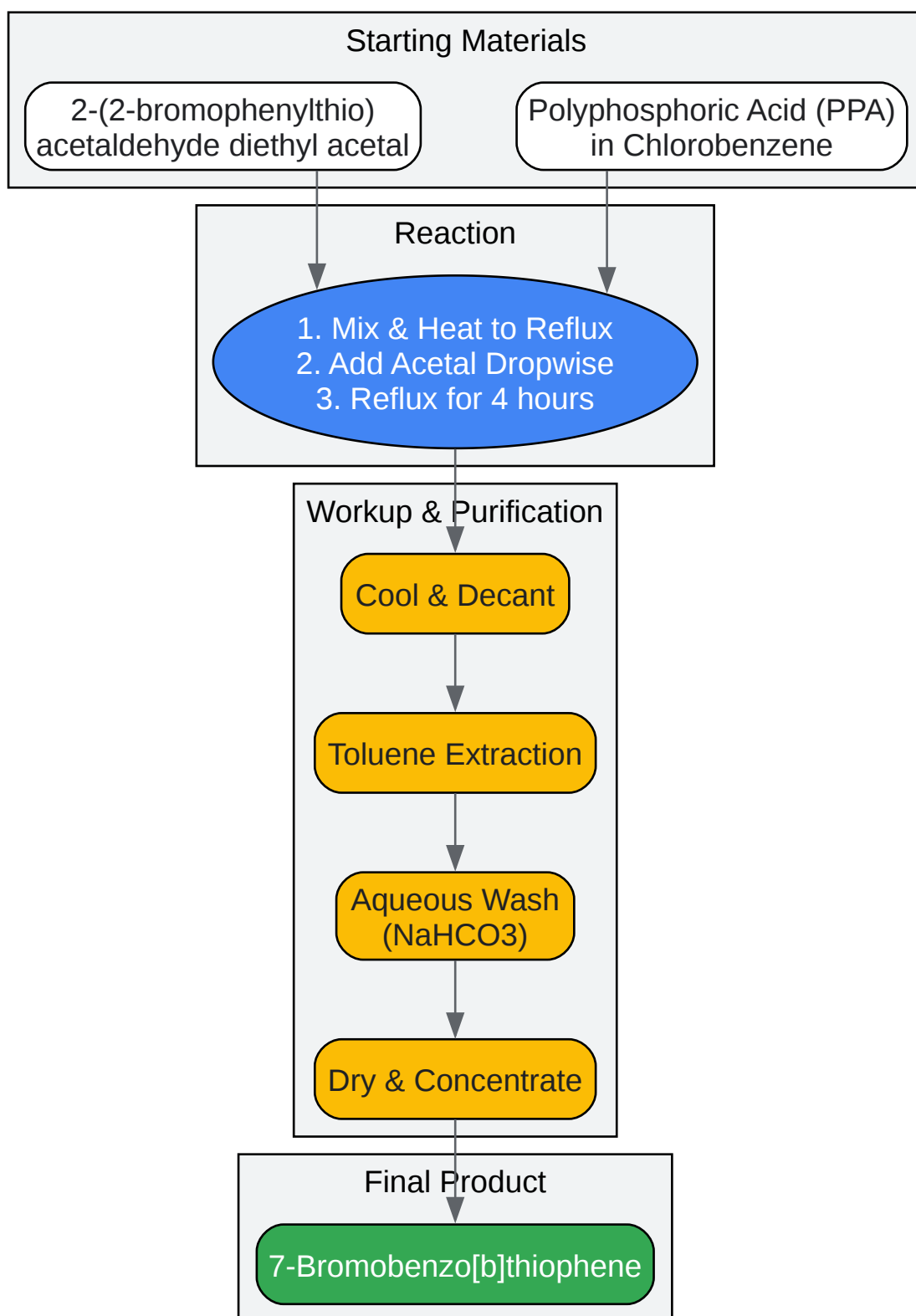
- **7-Bromobenzo[b]thiophene** (1 equivalent)
- Arylboronic acid (1.2 equivalents)
- Tetrakis(triphenylphosphine)palladium(0) [Pd(PPh₃)₄] (0.03 equivalents)
- Sodium carbonate (2 equivalents) as a 2M aqueous solution
- Toluene or 1,4-Dioxane
- Schlenk flask or similar reaction vessel
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- To a Schlenk flask, add **7-Bromobenzo[b]thiophene** (1 equiv.), the desired arylboronic acid (1.2 equiv.), and the palladium catalyst (0.03 equiv.).
- Evacuate and backfill the flask with an inert gas (e.g., Argon) three times.
- Add the solvent (e.g., toluene) followed by the aqueous sodium carbonate solution (2 equiv.).
- Heat the reaction mixture to 90-100 °C and stir vigorously until the starting material is consumed (monitor by TLC or GC-MS).
- Cool the reaction to room temperature and dilute with water and an organic solvent like ethyl acetate.
- Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the coupled product.

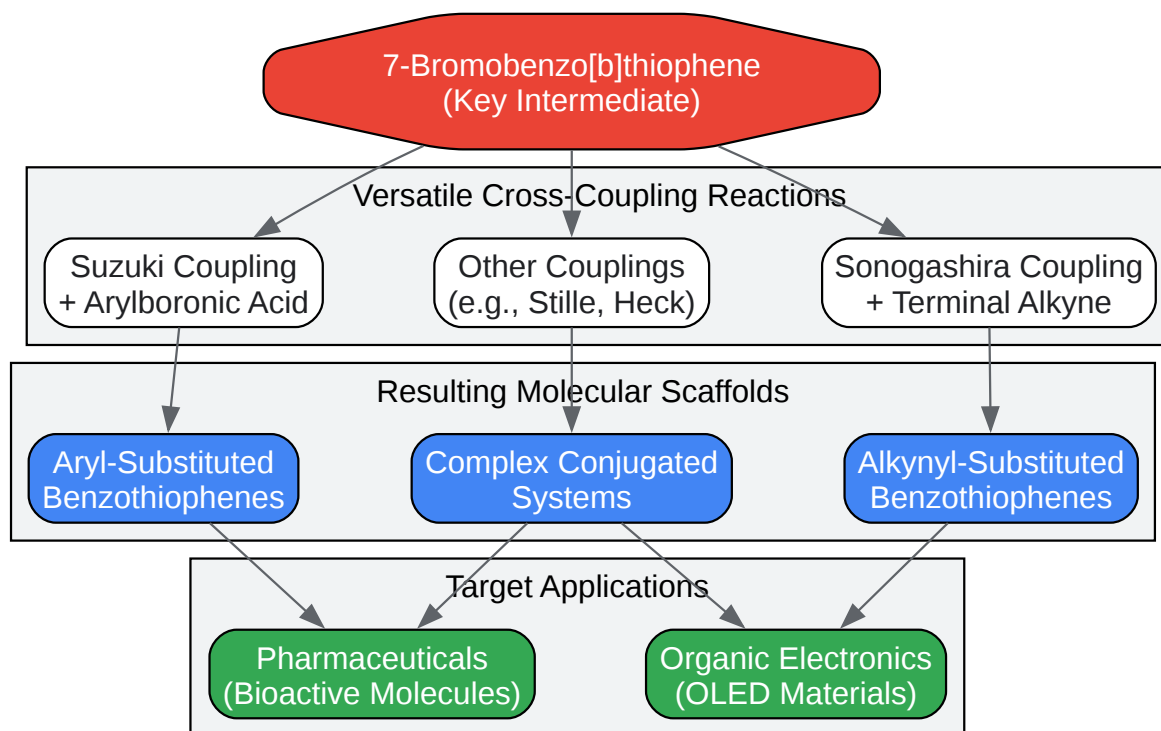
Mandatory Visualizations

The following diagrams illustrate key workflows involving **7-Bromobenzo[b]thiophene**.



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Caption: Synthesis workflow for **7-Bromobenzo[b]thiophene**.



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Caption: Role as an intermediate in synthetic chemistry.



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Caption: Conceptual workflow for OLED material synthesis.

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- To cite this document: BenchChem. [7-Bromobenzo[b]thiophene: A Technical Guide for Advanced Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074336#7-bromobenzo-b-thiophene-cas-number-and-molecular-structure]

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